

A Comparative Guide to Caerulein-Induced Pancreatitis Models Across Species

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

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This guide provides a comprehensive cross-species comparison of caerulein-induced pancreatitis, a widely utilized experimental model for studying the pathophysiology of acute and chronic pancreatitis and for the preclinical evaluation of novel therapeutic agents. This document details species-specific responses, experimental protocols, and the underlying molecular mechanisms, with a focus on providing objective, data-driven comparisons.

Introduction to Caerulein-Induced Pancreatitis

Caerulein, a decapeptide analogue of cholecystikinin (CCK), is a potent secretagogue that, when administered in supramaximal doses, induces pancreatitis in a variety of animal models. [1] This model is favored for its high reproducibility, non-invasive nature, and its ability to mimic many of the histological and biochemical features of human pancreatitis. [2] The severity of pancreatitis can be modulated by adjusting the dose and frequency of caerulein administration, allowing for the study of both mild, edematous pancreatitis and more severe, necrotizing forms, often by co-administration with agents like lipopolysaccharide (LPS). [3] This model has been successfully applied in mice, rats, hamsters, and dogs. [1][4]

Species-Specific Comparison of Model Parameters

The response to caerulein administration exhibits notable variations across different species. These differences are critical considerations for selecting the appropriate animal model for a specific research question.

Table 1: Comparative Dosages and Administration of Caerulein

Species	Typical Dosage Range	Route of Administration	Typical Dosing Regimen	Reference
Mouse	50 - 100 µg/kg	Intraperitoneal (IP)	Hourly injections for 6-12 hours	[5]
Rat	20 - 50 µg/kg	Intraperitoneal (IP), Subcutaneous (SC), Intravenous (IV)	Hourly injections for 4-6 hours	[6]
Hamster	Data not consistently reported	Intraperitoneal (IP)	Varies	[7]
Dog	7.5 µg/kg/h	Intravenous (IV) Infusion	Continuous infusion for 2 hours	[8]

Table 2: Comparative Biochemical Markers

Note: Peak levels can vary significantly based on the specific protocol, timing of measurement, and analytical methods. The values presented are illustrative ranges.

Species	Serum Amylase (Peak)	Serum Lipase (Peak)	Time to Peak	Reference
Mouse	>10-fold increase	>10-fold increase	7-12 hours	[5][8]
Rat	>10-fold increase	>10-fold increase	9-12 hours	[6]
Hamster	Significant increase	Significant increase	Not consistently reported	[7]
Dog	Significant increase	Significant increase	During or shortly after infusion	[9]

Table 3: Comparative Histological Features and Scoring

Histopathological assessment is the gold standard for evaluating the severity of pancreatitis. Scoring systems typically evaluate edema, inflammatory cell infiltration, and acinar cell necrosis.[10]

Species	Key Histological Features	Common Scoring System	Reference
Mouse	Edema, inflammatory cell infiltration (neutrophils), acinar cell vacuolization and necrosis.[2]	Schmidt score or similar 0-3 or 0-4 scale for edema, inflammation, and necrosis.[11]	[2][11]
Rat	Similar to mice, with prominent edema and inflammatory infiltrate.[6]	Similar to mouse scoring systems.[10]	[6][10]
Hamster	Edema, neutrophil infiltration, and acinar necrosis.[7]	Scoring based on edema, inflammation, and necrosis.	[7]
Dog	Edema, inflammatory infiltration, and acinar cell atrophy.[12]	Histological examination for edema, inflammation, and necrosis.[13]	[12][13]

Experimental Protocols

Detailed methodologies are crucial for the reproducibility of the caerulein-induced pancreatitis model.

Mouse Protocol (Acute Pancreatitis)

- Animal Model: Male C57BL/6 mice (8-12 weeks old).
- Caerulein Preparation: Dissolve caerulein in sterile 0.9% saline to a final concentration of 10 µg/mL.
- Induction: Administer caerulein at a dose of 50 µg/kg via intraperitoneal (IP) injection every hour for a total of 7 to 10 injections.[5]

- Sham Control: Administer an equivalent volume of sterile 0.9% saline via IP injection on the same schedule.
- Endpoint: Euthanize animals 1 to 12 hours after the final caerulein injection for blood and tissue collection.

Rat Protocol (Acute Pancreatitis)

- Animal Model: Male Wistar or Sprague-Dawley rats (200-250 g).
- Caerulein Preparation: Dissolve caerulein in sterile 0.9% saline.
- Induction: Administer caerulein at a dose of 20 µg/kg via IP or subcutaneous (SC) injection every hour for a total of 4 injections.^[6]
- Sham Control: Administer an equivalent volume of sterile 0.9% saline via the same route and schedule.
- Endpoint: Euthanize animals 1 to 24 hours after the final injection for sample collection.

Dog Protocol (Acute Pancreatitis)

- Animal Model: Healthy adult dogs of mixed breed.
- Caerulein Preparation: Dilute caerulein in sterile saline for intravenous infusion.
- Induction: Administer a continuous intravenous infusion of caerulein at a rate of 7.5 µg/kg/h for 2 hours.^[8]
- Sham Control: Administer an equivalent volume of sterile saline via continuous intravenous infusion.
- Endpoint: Monitor clinical signs and collect blood samples at various time points during and after the infusion.

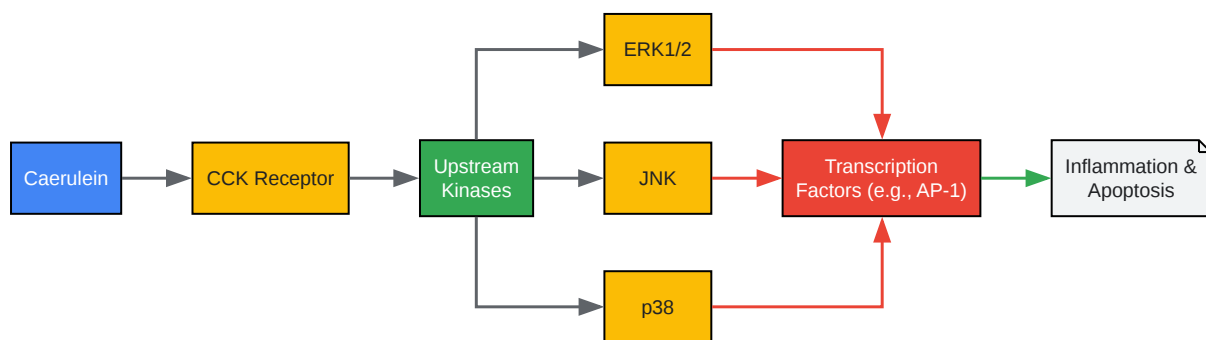
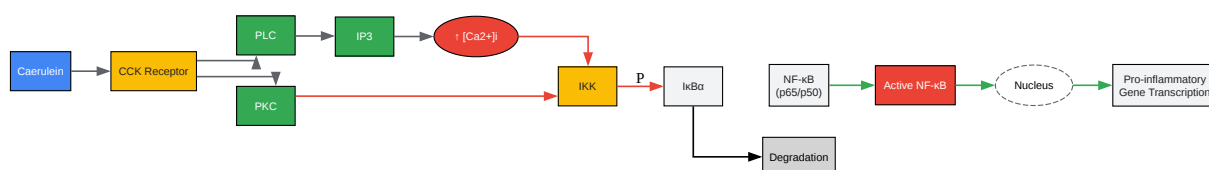
Key Signaling Pathways

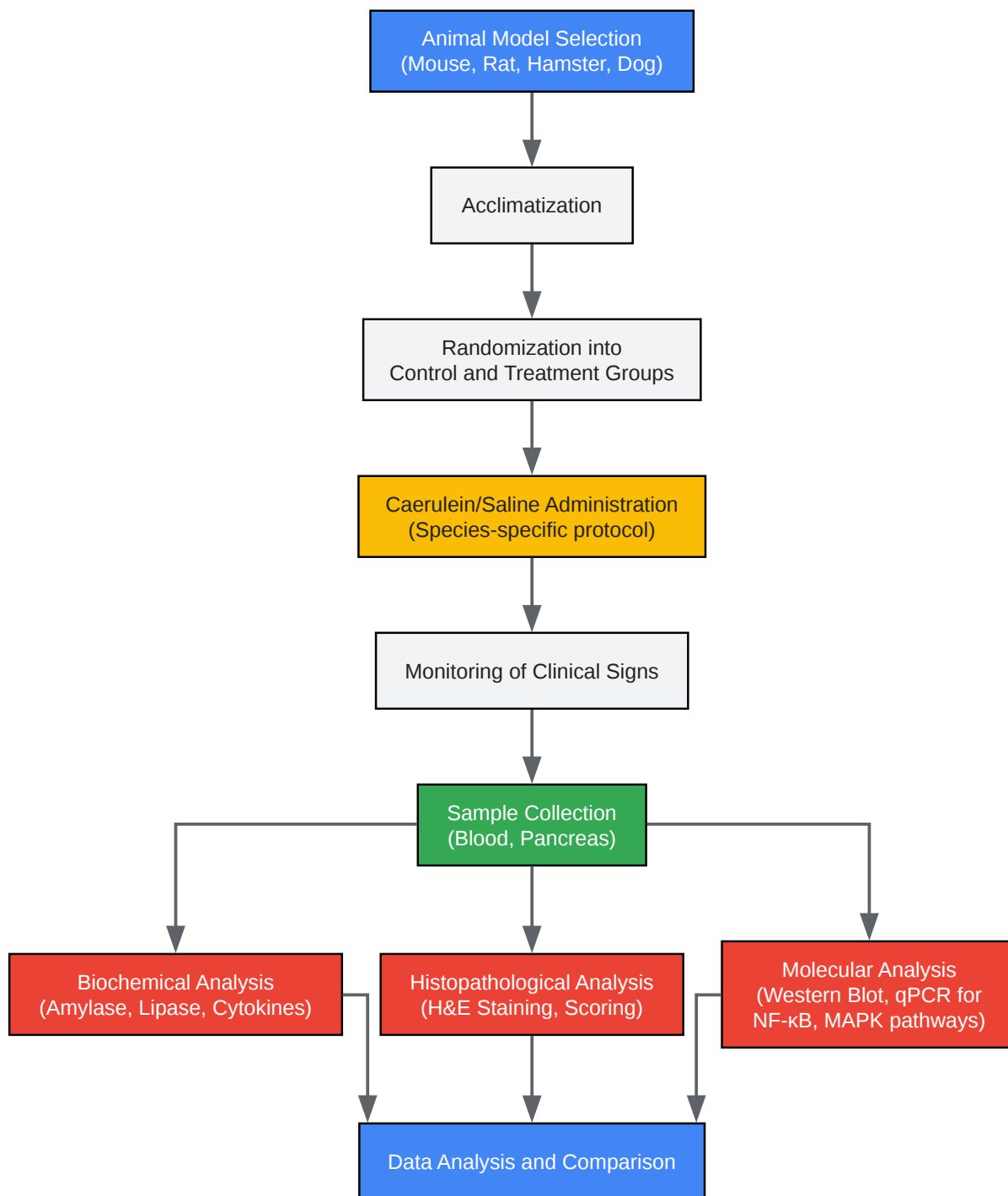
The pathogenesis of caerulein-induced pancreatitis involves the activation of several intracellular signaling pathways, primarily the Nuclear Factor-kappa B (NF-κB) and Mitogen-

Activated Protein Kinase (MAPK) pathways.

NF- κ B Signaling Pathway

Supramaximal caerulein stimulation leads to an increase in intracellular calcium, which, along with protein kinase C activation, triggers the activation of the I κ B kinase (IKK) complex. IKK then phosphorylates the inhibitory protein I κ B α , leading to its ubiquitination and degradation. This allows the NF- κ B p65/p50 dimer to translocate to the nucleus and induce the transcription of pro-inflammatory genes, including cytokines and chemokines.^[14]





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References

- 1. Review of experimental animal models of acute pancreatitis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Frontiers | Experimental Acute Pancreatitis Models: History, Current Status, and Role in Translational Research [frontiersin.org]
- 3. yeasenbio.com [yeasenbio.com]
- 4. Acute pancreatitis experimental models, advantages and disadvantages - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. New insights into the etiology, risk factors, and pathogenesis of pancreatitis in dogs: Potential impacts on clinical practice - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Frontiers | Puerarin Ameliorates Caerulein-Induced Chronic Pancreatitis via Inhibition of MAPK Signaling Pathway [frontiersin.org]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. [PDF] Chronic pancreatitis in dogs: a retrospective study of clinical, clinicopathological, and histopathological findings in 61 cases. | Semantic Scholar [semanticscholar.org]
- 14. GSK-3 β activates NF- κ B to aggravate caerulein-induced early acute pancreatitis in mice - PMC [pmc.ncbi.nlm.nih.gov]
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